

Application Notes and Protocols: Preparation of Thiamphenicol Glycinate Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Thiamphenicol glycinate hydrochloride*

Cat. No.: *B1221911*

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Introduction

Thiamphenicol glycinate hydrochloride is a broad-spectrum antibiotic and a derivative of thiamphenicol.[1] It functions by inhibiting bacterial protein synthesis through binding to the 50S ribosomal subunit.[1] Due to its solubility in water, it is suitable for various pharmaceutical formulations.[1] Proper preparation of a stock solution is a critical first step for in vitro and in vivo experiments to ensure accurate and reproducible results. This document provides a detailed protocol for the preparation, storage, and handling of a **thiamphenicol glycinate hydrochloride** stock solution.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for the preparation of a **thiamphenicol glycinate hydrochloride** stock solution.

Parameter	Value	Source
Molecular Weight	449.73 g/mol	[2][3]
Appearance	White to off-white solid	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[2]
Solubility in DMSO	250 mg/mL (555.89 mM)	[2]
Recommended Stock Concentration	20.8 mg/mL in DMSO	[2]
Storage of Solid Compound	4°C, sealed from moisture	[2]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[2]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mg/mL stock solution of **thiamphenicol glycinate hydrochloride** in DMSO. This concentration is a practical starting point for most laboratory applications and can be easily diluted to desired working concentrations.

Materials:

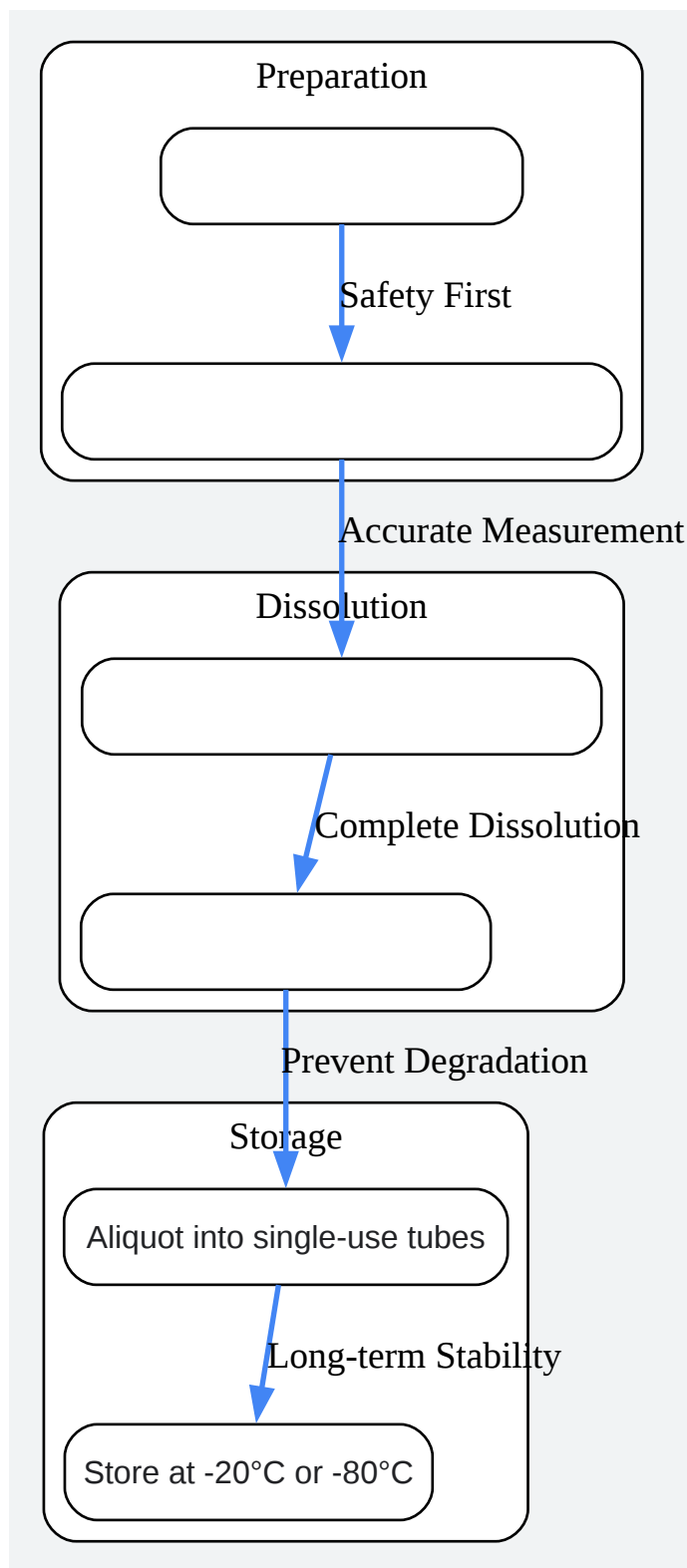
- **Thiamphenicol glycinate hydrochloride** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, are worn.
- **Weighing the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **thiamphenicol glycinate hydrochloride** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- **Adding the Solvent:** Using a calibrated pipette, add the appropriate volume of DMSO to the microcentrifuge tube containing the powder. For a 10 mg/mL solution, add 1 mL of DMSO. Note: Hygroscopic DMSO can significantly impact solubility; it is crucial to use newly opened or anhydrous DMSO.^[2]
- **Dissolution:** Close the tube tightly and vortex the solution until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can lead to degradation of the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2] Ensure the tubes are clearly labeled with the compound name, concentration, date of preparation, and solvent.

Diagrams

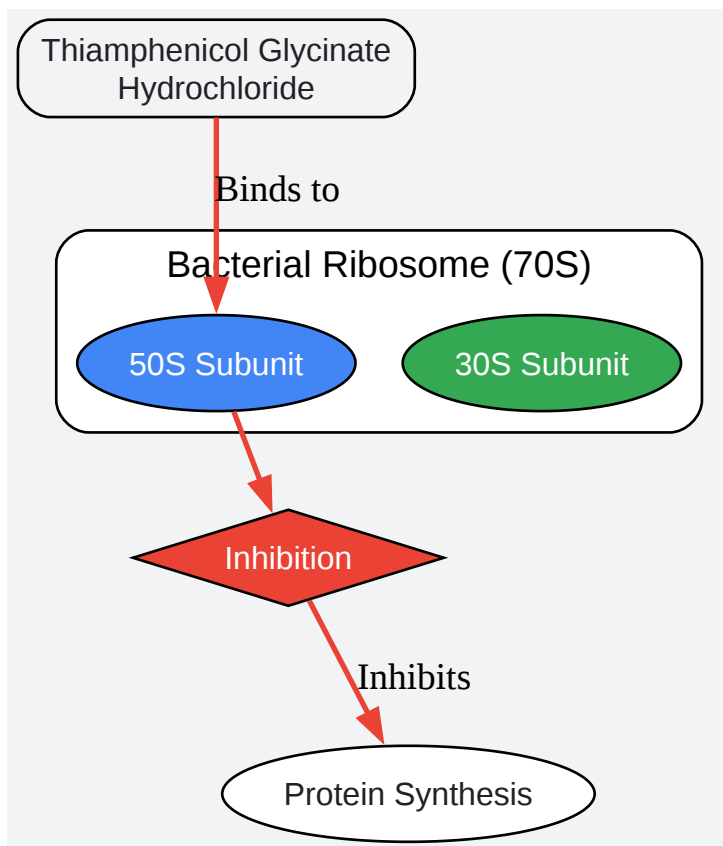
Workflow for **Thiamphenicol Glycinate Hydrochloride** Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of **thiamphenicol glycinate hydrochloride**.

Mechanism of Action: Inhibition of Bacterial Protein Synthesis



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Caption: Thiamphenicol inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit.

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References

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